

An In-depth Technical Guide to 3-Aminopentane (CAS: 616-24-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminopentane

Cat. No.: B048096

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Aminopentane** (CAS: 616-24-0), a key chemical intermediate. It covers its physicochemical properties, safety and handling protocols, and common experimental procedures.

Core Properties and Identification

3-Aminopentane, also known as 1-Ethylpropylamine, is a primary aliphatic amine.^{[1][2][3]} It is a colorless to pale yellow liquid with a characteristic amine or fishy odor.^{[1][4][5]} This compound serves as a versatile building block in organic synthesis, particularly in the production of pharmaceuticals and agrochemicals.^{[1][4]} Its molecular structure consists of a pentane chain with an amino group attached to the third carbon atom.^{[1][2]}

Physicochemical Data

The fundamental physicochemical properties of **3-Aminopentane** are summarized in the table below.

Property	Value	Source(s)
CAS Number	616-24-0	[6][7][8]
Molecular Formula	C ₅ H ₁₃ N	[1][4][8]
Molecular Weight	87.16 g/mol	[4][5][8]
Appearance	Colorless to light yellow liquid	[1]
Odor	Strong, ammonia-like, fishy	[4][5]
Boiling Point	89-91 °C at 760 mmHg	[6]
Melting Point	-70 °C to -63.5 °C	[5][6]
Flash Point	2 °C	[6]
Density	0.736 g/cm ³	[5]
Solubility	Soluble in water and organic solvents	[1][9]
LogP (Octanol/Water)	1.834	[4]

Safety, Handling, and Storage

3-Aminopentane is classified as a hazardous chemical.[7] It is a highly flammable liquid and vapor and causes severe skin burns and eye damage.[6][7][10] Proper personal protective equipment (PPE) and engineering controls are mandatory when handling this substance.

GHS Hazard and Precautionary Information

Category	Code	Statement	Source(s)
Hazard Statements	H225	Highly flammable liquid and vapour.	[6][10]
H314	Causes severe skin burns and eye damage.	[6][10]	
H318	Causes serious eye damage.	[6][10]	
Precautionary: Prevention	P210	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	[6][10]
P233	Keep container tightly closed.	[6][10]	
P260	Do not breathe dust/fume/gas/mist/vapours/spray.	[6][10]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6][10]	
Precautionary: Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[6]
P303+P361+P353	IF ON SKIN (or hair): Remove/Take off Immediately all contaminated clothing. Rinse SKIN with water/shower.	[10]	

P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	
	Remove contact lenses, if present and easy to do. Continue rinsing.	[10]
P310	Immediately call a POISON CENTER or doctor/physician.	[10]
Precautionary: Storage	P403+P235	Store in a well-ventilated place. Keep cool. [10]
P405	Store locked up.	[10]
Precautionary: Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [10][11]

Handling and Storage Recommendations

- Handling: Use in a well-ventilated area with explosion-proof equipment.[7][11] All metal parts of equipment must be grounded to prevent static discharge.[7][11] Avoid contact with skin, eyes, and inhalation of vapors.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammables.[7][11] The substance is air-sensitive and should be stored under an inert atmosphere.[7][8]
- Incompatible Materials: Strong acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[7][11]

Experimental Protocols

Synthesis

While detailed, step-by-step synthesis protocols for **3-Aminopentane** are typically proprietary, common laboratory-scale synthesis is achieved through the reductive amination of 3-pentanone (diethyl ketone).

Methodology: Reductive Amination of 3-Pentanone

- **Imine Formation:** 3-Pentanone is reacted with ammonia or an ammonia source (e.g., ammonium acetate) to form the corresponding imine intermediate. This reaction is typically acid-catalyzed and involves the removal of water to drive the equilibrium towards the product.
- **Reduction:** The intermediate imine is then reduced to the primary amine, **3-Aminopentane**. Common reducing agents for this step include sodium borohydride (NaBH_4), sodium cyanoborohydride (NaBH_3CN), or catalytic hydrogenation (e.g., H_2 over a metal catalyst like Raney Nickel or Palladium).^[12]
- **Work-up and Isolation:** Following the reduction, an aqueous work-up is performed to quench any remaining reducing agent and separate the product. This typically involves pH adjustment and extraction of the amine into an organic solvent.
- **Purification:** The crude product is purified, most commonly by fractional distillation, to yield pure **3-Aminopentane**.

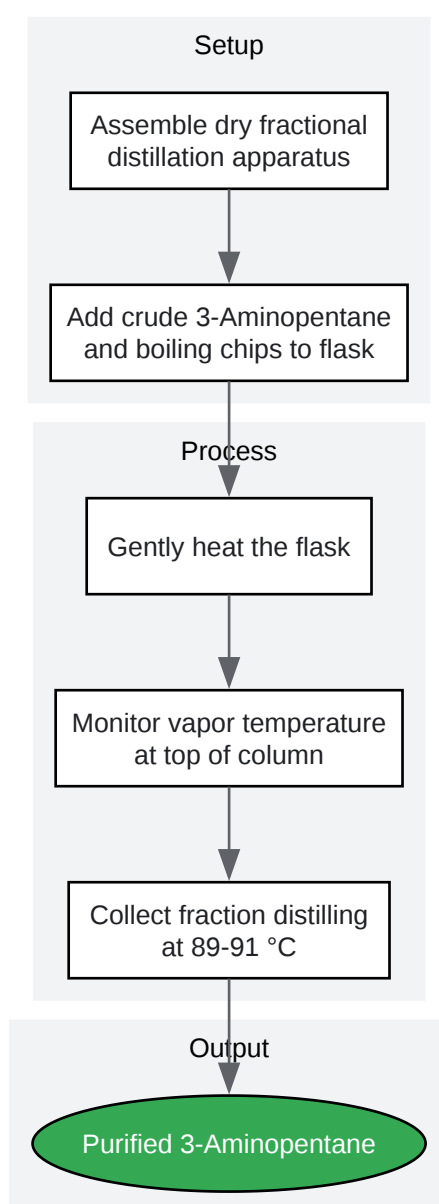
Purification

Fractional distillation is the primary method for purifying **3-Aminopentane** from non-volatile impurities or solvents with different boiling points.

Methodology: Fractional Distillation

- **Apparatus Setup:** Assemble a fractional distillation apparatus, including a round-bottom flask, a fractionating column (e.g., Vigreux), a condenser, a receiving flask, and a thermometer. Ensure all glassware is dry.
- **Charging the Flask:** Add the crude **3-Aminopentane** to the distillation flask along with boiling chips to ensure smooth boiling.

- **Distillation:** Gently heat the flask. The component with the lower boiling point will vaporize first, rise through the column, condense, and be collected in the receiving flask.
- **Fraction Collection:** Monitor the temperature at the top of the column. Collect the fraction that distills at the known boiling point of **3-Aminopentane** (89-91 °C). Discard any initial "forerun" that distills at a lower temperature and stop the distillation before higher-boiling impurities can distill over.
- **Final Product:** The collected liquid is the purified **3-Aminopentane**.



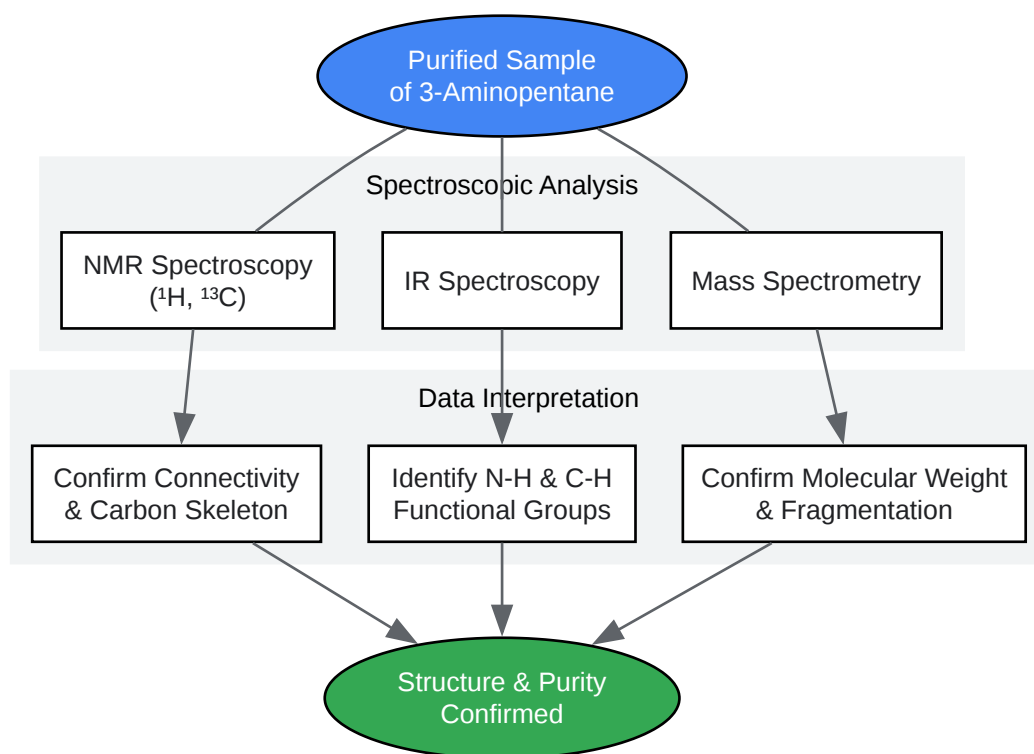
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Caption: General workflow for the purification of **3-Aminopentane** by fractional distillation.

Analytical Characterization

The identity and purity of **3-Aminopentane** are confirmed using standard spectroscopic methods.^[13]^[14]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are used to confirm the molecular structure. The ^1H NMR spectrum of **3-Aminopentane** would show characteristic signals for the ethyl groups and the methine proton adjacent to the amine.^[15]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify functional groups. The spectrum of **3-Aminopentane** will exhibit characteristic N-H stretching absorptions for the primary amine group (typically two bands in the $3300\text{--}3500\text{ cm}^{-1}$ region) and C-H stretching for the alkyl chains.
- Mass Spectrometry (MS): Mass spectrometry provides information on the molecular weight and fragmentation pattern of the molecule.^[3] Electron ionization (EI-MS) would show the molecular ion peak (M^+) at $m/z = 87$, confirming the molecular weight.

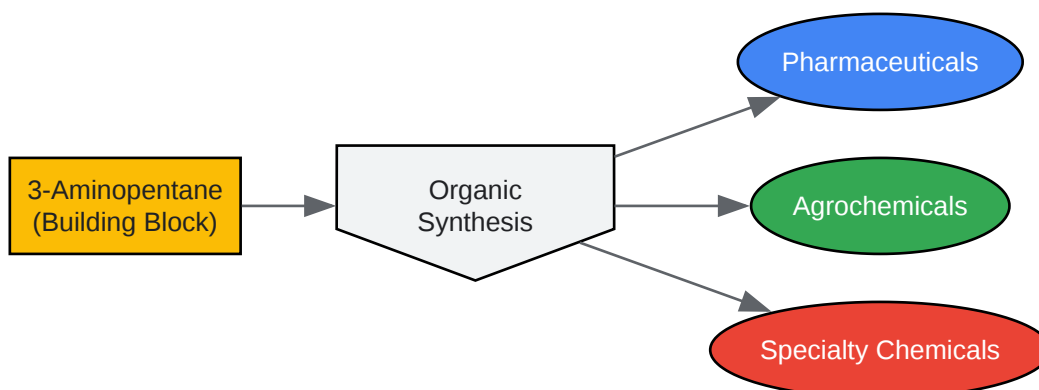


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Caption: Workflow for the analytical characterization of **3-Aminopentane**.

Chemical Reactivity and Applications

As a primary amine, **3-Aminopentane** exhibits basic properties and undergoes reactions typical of this functional group, such as acylation and alkylation, to form a variety of derivative compounds.[1][5] Its primary application is as a chemical intermediate or building block in the synthesis of more complex molecules.[4] It is particularly valuable in creating soluble imides and imines without introducing a chiral center.[16]



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Caption: Role of **3-Aminopentane** as a chemical intermediate in various industries.

Biological Activity and Signaling Pathways

While **3-Aminopentane** has been noted as a metabolite observed in cancer metabolism, specific biological activities or roles in cellular signaling pathways are not well-documented in publicly available literature.^[2] Its derivatives, rather than the compound itself, are typically the focus of drug development and biological evaluation. For instance, complex molecules containing a 3-amino group have been investigated as allosteric activators of phosphatases like SHP1, but these structures are significantly different from **3-Aminopentane**.^[12] Therefore, no specific signaling pathways involving **3-Aminopentane** can be detailed at this time.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Aminopentane (CAS: 616-24-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048096#3-aminopentane-cas-number-616-24-0-properties]

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